

# In-Depth Technical Guide: 1,2-Dibromoethyltrichlorosilane Safety and Handling

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## Compound of Interest

Compound Name: 1,2-Dibromoethyltrichlorosilane

Cat. No.: B1581137

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For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the safety data, handling procedures, and potential hazards associated with **1,2-Dibromoethyltrichlorosilane** (CAS No. 4170-50-7). Due to the limited availability of a complete Safety Data Sheet (SDS) from a single source, this guide synthesizes information from various chemical suppliers and related compound data to offer a thorough safety profile.

## Section 1: Chemical and Physical Properties

**1,2-Dibromoethyltrichlorosilane** is a solid organosilicon compound.<sup>[1]</sup> Its physical and chemical characteristics are summarized in the table below. This data is crucial for understanding its behavior under various laboratory conditions and for designing appropriate storage and handling protocols.

| Property          | Value                   | Source |
|-------------------|-------------------------|--------|
| CAS Number        | 4170-50-7               | [1]    |
| Molecular Formula | C2H3Br2Cl3Si            | [1]    |
| Molecular Weight  | 321.3 g/mol             | [1]    |
| Physical State    | Solid                   | [1]    |
| Density           | 2.031 g/cm <sup>3</sup> | [1]    |
| Boiling Point     | 202.7 °C at 760 mmHg    | [1]    |
| Flash Point       | 76.4 °C                 | [1]    |

## Section 2: Hazard Identification and Toxicological Data

This compound is classified as corrosive.[1] Direct contact can cause severe chemical burns to the eyes and skin.[2] Inhalation of vapors is likely to irritate the respiratory tract, and overexposure may lead to severe tissue damage.[2] While specific quantitative toxicological data such as LD50 or LC50 values for **1,2-Dibromoethyltrichlorosilane** are not readily available, the hazards associated with its functional groups (chlorosilane and bromoalkane) suggest that it should be handled with extreme caution. For the related compound 1,2-dibromoethane, oral LD50 in rats is 108 mg/kg, and dermal LD50 in rabbits is 300 mg/kg.[3]

### Primary Hazards:

- Corrosive: Causes severe skin burns and eye damage.[1][2]
- Inhalation Hazard: Vapors can irritate the respiratory system.[2]
- Water Reactive: Reacts with water, potentially releasing irritating fumes of hydrogen chloride and organic acid vapors.[2]

## Section 3: Handling and Storage Protocols

Proper handling and storage are paramount to ensure safety when working with **1,2-Dibromoethyltrichlorosilane**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not breathe fumes or inhale vapors.[\[2\]](#)
- Prevent contact with water and moisture.[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as water, alcohols, and bases.

## Section 4: Emergency Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Cover the spill with an absorbent, non-combustible material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable container for disposal.[\[2\]](#)
- Do not use water to clean up spills, as the material reacts with water.[\[2\]](#)

First Aid Measures:

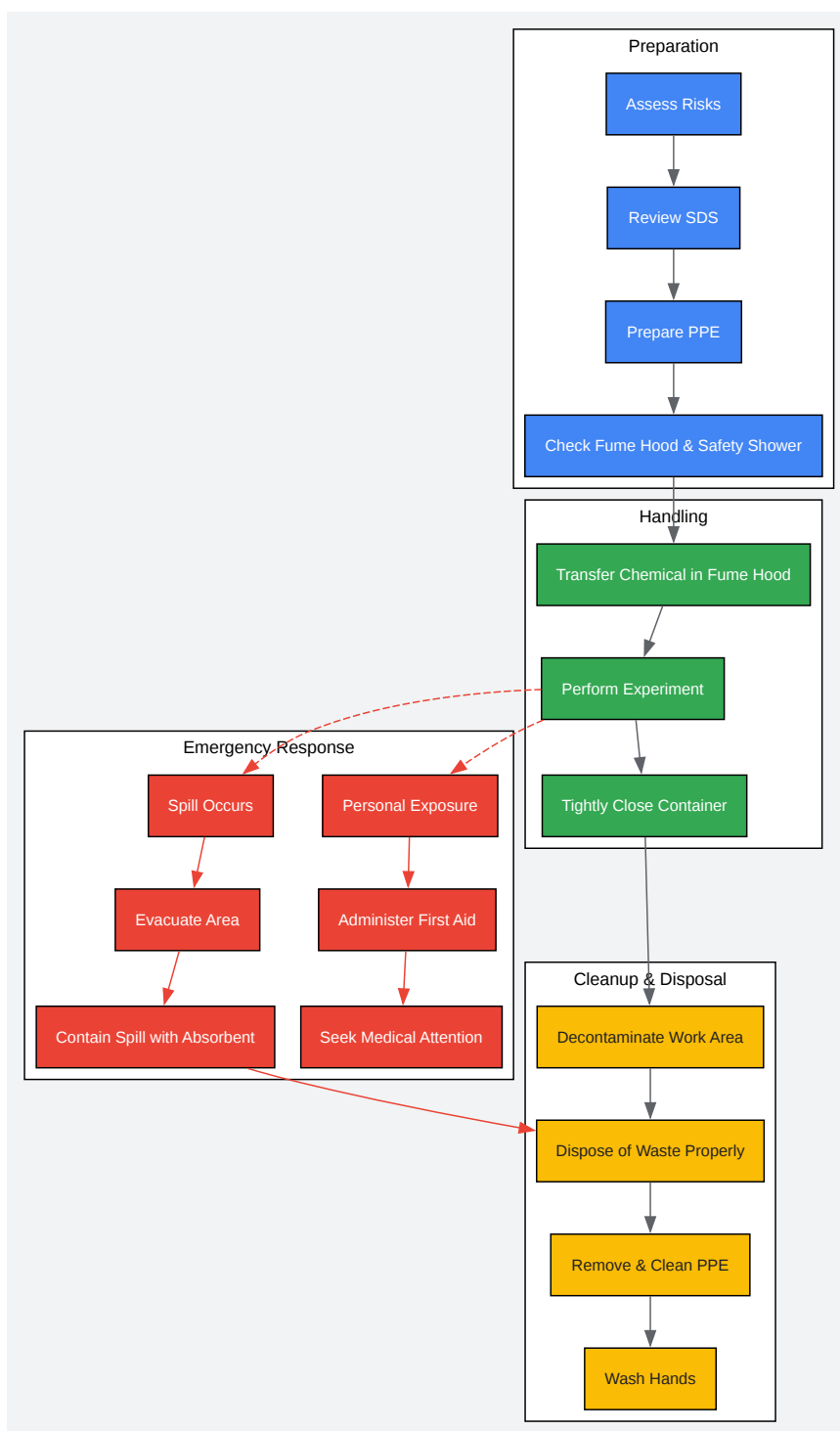
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation or burns develop.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Section 5: Disposal Considerations

Dispose of **1,2-Dibromoethyltrichlorosilane** and its containers in accordance with local, regional, and national regulations. One recommended disposal method involves hydrolyzing the material by mixing it with water in a fume hood. The resulting liquid layer containing hydrochloric acid should be neutralized. The solid residues may then be landfilled. Alternatively, the material can be absorbed onto clay or vermiculite, and the absorbent material disposed of as solid waste.[\[2\]](#)

## Section 6: Safety Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **1,2-Dibromoethyltrichlorosilane**.



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Safe Handling Workflow for **1,2-Dibromoethyltrichlorosilane**.

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## References

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